

# Introduction: Understanding Bis(2-methoxyethyl) carbonate

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## Compound of Interest

Compound Name: Bis(2-methoxyethyl) carbonate

CAS No.: 626-84-6

Cat. No.: B1614612

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**Bis(2-methoxyethyl) carbonate** (CAS No. 626-84-6) is a specialized organic compound that has gained considerable attention for its unique properties as a solvent and reagent.<sup>[1]</sup> With the molecular formula  $C_7H_{14}O_5$  and a molecular weight of 178.18 g/mol, its structure features a central carbonate group flanked by two methoxyethyl chains.<sup>[1][2][3]</sup> This configuration imparts a valuable balance of polarity and a high dielectric constant, making it a subject of significant interest in advanced material science, particularly in the development of safer, high-performance lithium-ion batteries.<sup>[1][4]</sup> This guide provides a comprehensive overview of its commercial availability, key applications, and essential technical information for procurement and laboratory use.

## Physicochemical Properties

A clear understanding of the physicochemical properties of **bis(2-methoxyethyl) carbonate** is essential for its proper handling, storage, and application in experimental design. The compound is typically a colorless to light yellow liquid. Key properties are summarized below:

Property	Value	Source(s)
CAS Number	626-84-6	[1][2][3][5][6]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>5</sub>	[2][3][5]
Molecular Weight	178.18 g/mol	[1][2]
Appearance	Colorless to Light yellow clear liquid	
Boiling Point	~232 °C	[4]
Flash Point	86 °C	
Density	~1.10 g/cm <sup>3</sup>	[7]
Purity (Typical)	95% to >98%	[2][5]
Primary Hazard	Combustible liquid, Reproductive toxicity	[3]

## Commercial Availability and Sourcing

**Bis(2-methoxyethyl) carbonate** is readily available from a variety of chemical suppliers, catering primarily to research and development quantities. When sourcing this material, the CAS number (626-84-6) is the most reliable identifier to ensure the correct product. Purity levels typically range from 95% to over 98%, which should be selected based on the sensitivity of the intended application.

Below is a comparative table of prominent commercial suppliers:

Supplier	Purity Offered	Available Quantities	Notes
Tokyo Chemical Industry (TCI)	>98.0% (GC)	5g, 25g	Moisture sensitive; recommended to store under inert gas.
AChemBlock	95%	1g, 5g, 25g	In stock globally.[5]
Lab-Chemicals.com	97%	Custom	Storage recommended at 2-8°C.[2]
Benchchem	Research Grade	Custom	For research use only. [1]
BLD Pharmatech (via Sigma-Aldrich)	Not specified	Custom	Product availability may vary.[6][8]
MySkinRecipes	97%	250mg, 1g, 5g	Marketed for battery applications.[4]

## Key Applications in Research & Development

The unique molecular structure of **bis(2-methoxyethyl) carbonate** underpins its utility in several advanced applications.

### High-Performance Lithium-Ion Battery Electrolytes

A primary driver for research into this compound is its potential as a nonflammable electrolyte solvent for lithium-ion batteries.[1] Its high boiling point and flash point contribute to enhanced thermal stability, addressing critical safety concerns associated with conventional carbonate electrolytes. The ether functionalities in its structure improve ion conductivity and performance at low temperatures, which can lead to better battery efficiency and a longer cycle life.[4]

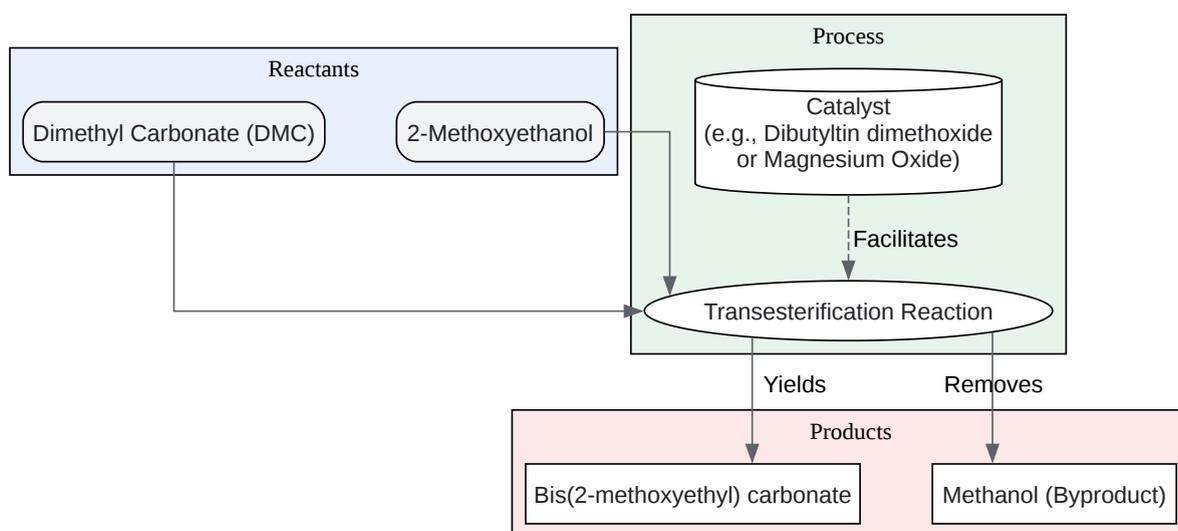
### Specialized Solvent in Organic Synthesis

The balance of polarity from its carbonate and ether groups makes **bis(2-methoxyethyl) carbonate** a useful solvent in specific organic reactions.[1] It also serves as a reagent,

particularly as a safer alternative to hazardous compounds like phosgene for the synthesis of other carbonates and carbamates.[1]

## Synthesis Methodology: A Brief Overview

For researchers interested in its formation, the most common and environmentally conscious method of synthesis is the transesterification of dimethyl carbonate (DMC) with 2-methoxyethanol.[1] This process avoids the use of toxic phosgene. The reaction's efficiency is highly dependent on the catalyst used, which can be either homogeneous (soluble in the reaction mixture) or heterogeneous (a solid catalyst).[1]



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Synthesis of **Bis(2-methoxyethyl) carbonate** via Transesterification.

## Safety, Handling, and Storage

Proper laboratory practice requires strict adherence to safety protocols when handling **bis(2-methoxyethyl) carbonate**.

Hazard Identification:

- Signal Word: Danger[3]
- GHS Hazard Statements:
  - H227: Combustible liquid.
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3]
  - H360: May damage fertility or the unborn child.[3]

Handling and Personal Protective Equipment (PPE):

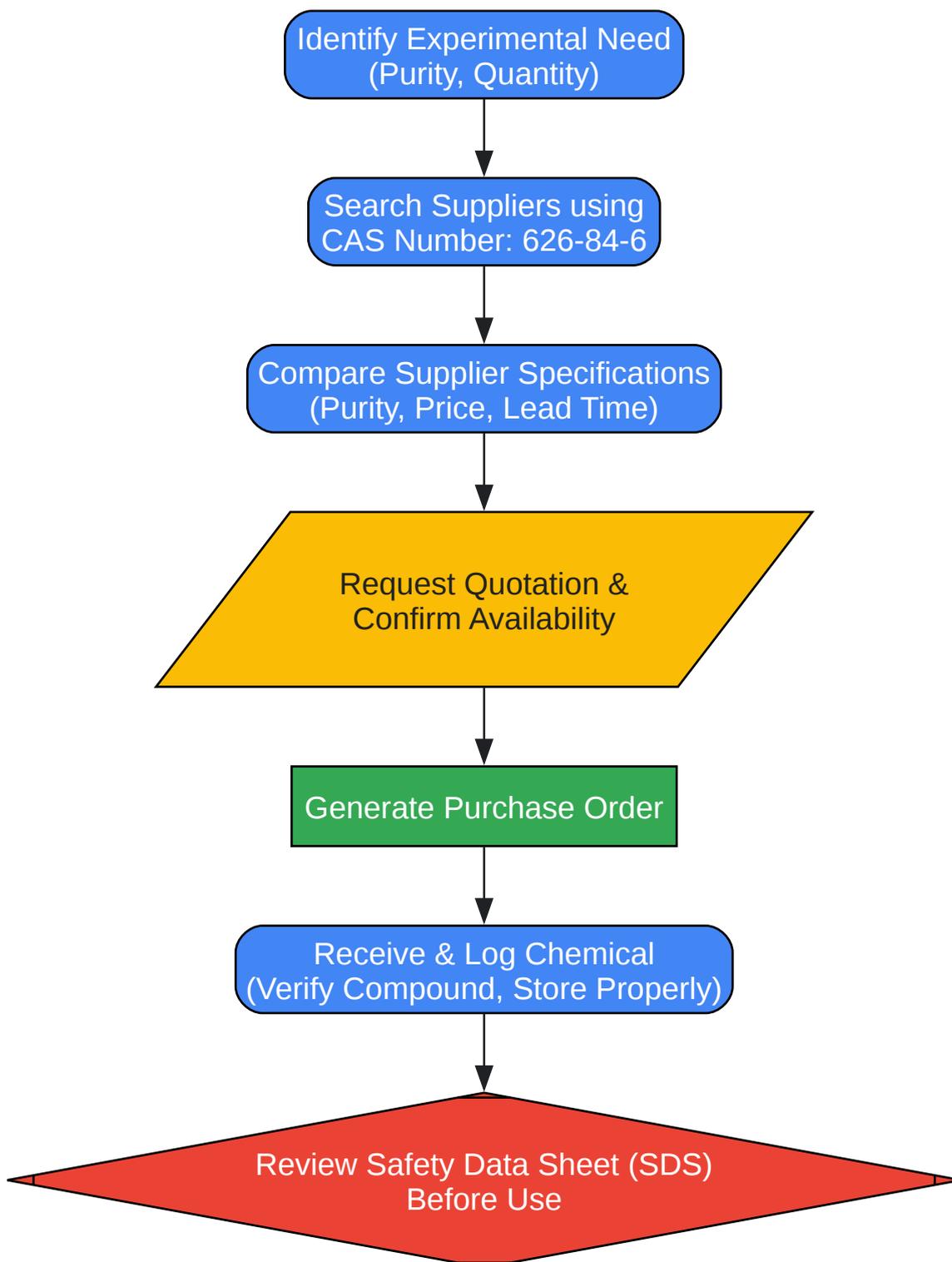
- Work in a well-ventilated area, preferably a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[9]
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

Storage:

- Store in a tightly sealed container in a cool, dry place.[2][8]
- The compound is moisture-sensitive; storage under an inert gas like argon or nitrogen is recommended to maintain purity.
- Recommended storage temperatures vary by supplier but generally fall between 2-8°C or in a cool place below 15°C.[2][5]

## Procurement Workflow for Researchers

The process of acquiring **bis(2-methoxyethyl) carbonate** for research purposes follows a standard chemical procurement workflow. The diagram below outlines the key decision points and steps for a scientist or lab manager.



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*Standard procurement workflow for acquiring laboratory chemicals.*

## References

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